A Technical Guide to the Spectral Analysis of 2-Bromo-6-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-6-methoxybenzoic acid*
CAS No.:	*31786-45-5*
Cat. No.:	*B1279118*

Get Quote

This in-depth guide provides a comprehensive analysis of the spectral data for **2-Bromo-6-methoxybenzoic acid** (CAS No. 31786-45-5), a key intermediate in pharmaceutical and organic synthesis. Tailored for researchers, scientists, and drug development professionals, this document delves into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering not just raw data but a field-proven interpretation rooted in the principles of chemical structure and spectroscopic theory.

Introduction: The Molecular Blueprint

The precise characterization of chemical intermediates is a cornerstone of modern drug discovery and materials science. **2-Bromo-6-methoxybenzoic acid**, with its disubstituted aromatic ring, presents a unique spectroscopic fingerprint. Understanding this fingerprint is crucial for identity confirmation, purity assessment, and predicting its reactivity. This guide will dissect the spectral data, explaining the causality behind the observed signals and providing a robust framework for its analysis.

The structural attributes of **2-Bromo-6-methoxybenzoic acid**—a carboxylic acid, a methoxy group, and a bromine atom ortho to each other on a benzene ring—give rise to distinct and

© 2026 BenchChem. All rights reserved.

predictable spectral features. The interplay of the electron-withdrawing bromine and carboxylic acid groups with the electron-donating methoxy group creates a unique electronic environment that is reflected in its spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, we can map out the carbon-hydrogen framework of **2-Bromo-6-methoxybenzoic acid**.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. For **2-Bromo-6-methoxybenzoic acid**, the ^{1}H NMR spectrum is confirmed to be consistent with its structure.[1][2]

Table 1: Summary of ^{1}H NMR Spectral Data for **2-Bromo-6-methoxybenzoic acid**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~11-13	Singlet (broad)	1H	Carboxylic Acid (-COOH)
~7.4-7.6	Triplet	1H	Aromatic (H4)
~7.0-7.2	Doublet	1H	Aromatic (H5)
~6.9-7.1	Doublet	1H	Aromatic (H3)
~3.9	Singlet	3H	Methoxy (-OCH_3)

Note: Predicted values based on typical chemical shifts for substituted benzoic acids. Actual spectra should be consulted for precise values.

Interpretation and Rationale:

© 2026 BenchChem. All rights reserved.

- Carboxylic Acid Proton (~11-13 ppm): This proton is highly deshielded due to the electronegativity of the adjacent oxygen atoms and typically appears as a broad singlet. Its chemical shift can be highly dependent on the solvent and concentration due to hydrogen bonding.[3]

- Aromatic Protons (~6.9-7.6 ppm): The three aromatic protons are in different chemical environments and will exhibit splitting patterns based on their coupling with neighboring protons. The proton at the 4-position, being flanked by two other protons, is expected to be a triplet. The protons at the 3 and 5-positions will be doublets.

- Methoxy Protons (~3.9 ppm): The three protons of the methoxy group are equivalent and are not coupled to any other protons, thus they appear as a sharp singlet.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the number of unique carbon environments in the molecule. Due to the lack of symmetry in **2-Bromo-6-methoxybenzoic acid**, all eight carbon atoms are expected to be inequivalent, giving rise to eight distinct signals.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2-Bromo-6-methoxybenzoic acid**

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Assignment	Rationale for Prediction
~165-170	Carboxylic Acid (-COOH)	The carbonyl carbon is highly deshielded.[4]
~155-160	C6 (-C-OCH_3)	Attached to the electronegative oxygen of the methoxy group.
~130-135	C4	Aromatic CH carbon.
~120-125	C5	Aromatic CH carbon.
~115-120	C2 (-C-Br)	Attached to the electronegative bromine atom.
~110-115	C3	Aromatic CH carbon.
~110-115	C1 (-C-COOH)	The ipso-carbon attached to the carboxylic acid group.
~55-60	Methoxy (-OCH_3)	Typical range for a methoxy carbon.

Note: These are predicted chemical shifts based on data from analogous compounds such as 2-bromobenzoic acid and various methoxybenzoic acids.[5][6]

Experimental Protocol for NMR Spectroscopy:

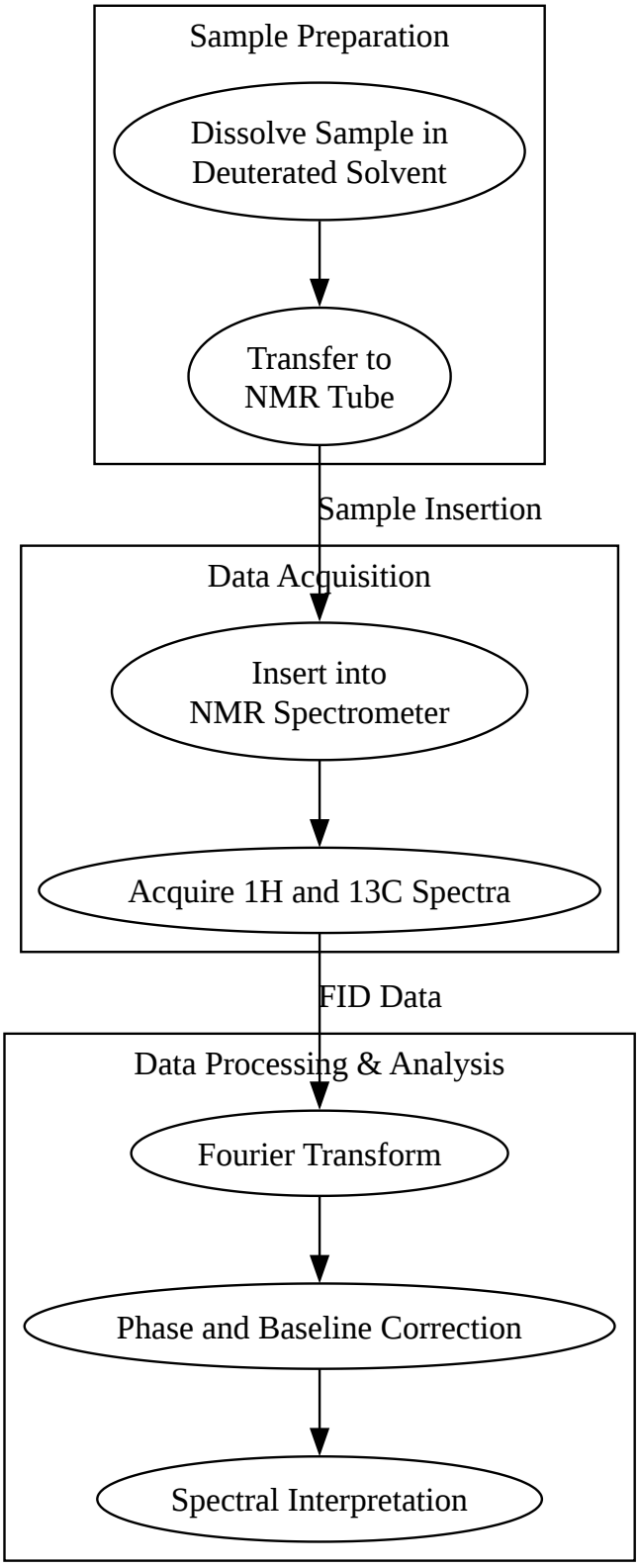
A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.[7]

- Sample Preparation: Dissolve 5-20 mg of **2-Bromo-6-methoxybenzoic acid** in approximately 0.6-0.8 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.

© 2026 BenchChem. All rights reserved.

- ^{13}C NMR Acquisition: A proton-decoupled pulse sequence is typically used to simplify the spectrum to single lines for each carbon. A larger number of scans is generally required due to the low natural abundance of ^{13}C.
- Data Processing: The acquired Free Induction Decay (FID) is Fourier transformed, and the resulting spectrum is phased and baseline corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **2-Bromo-6-methoxybenzoic acid** will be dominated by absorptions corresponding to the carboxylic acid and methoxy groups, as well as the aromatic ring. The identity of the compound has been confirmed by FTIR to conform to its structure.[8]

Table 3: Characteristic IR Absorption Bands for **2-Bromo-6-methoxybenzoic acid**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
2500-3300 (broad)	O-H stretch	Carboxylic Acid
~1700 (strong)	C=O stretch	Carboxylic Acid
~1600, ~1470	C=C stretch	Aromatic Ring
~1250	C-O stretch	Aryl ether
~1050	C-O stretch	Carboxylic Acid

Note: These are characteristic ranges. The precise peak positions can be found in the experimental spectrum.

Interpretation and Rationale:

- O-H Stretch (2500-3300 cm^{-1}): The most characteristic feature of a carboxylic acid is the very broad absorption band due to the O-H stretching vibration, which is broadened by hydrogen bonding.[9]
- C=O Stretch (~1700 cm^{-1}): The carbonyl stretch of the carboxylic acid appears as a strong, sharp peak. Its position can be influenced by conjugation with the aromatic ring.[9]
- Aromatic C=C Stretches (~1600, ~1470 cm^{-1}): These absorptions are characteristic of the benzene ring.

© 2026 BenchChem. All rights reserved.

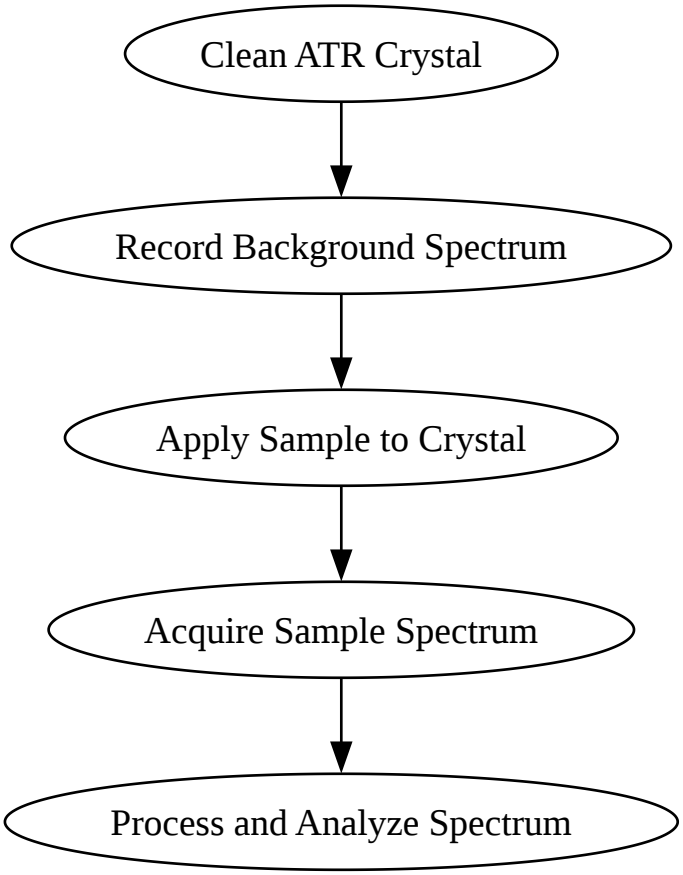
- C-O Stretches (~1250 and ~1050 cm^{-1}): The spectrum will show C-O stretching bands for both the aryl ether of the methoxy group and the C-O single bond of the carboxylic acid.

Experimental Protocol for FTIR Spectroscopy (ATR Method):

The Attenuated Total Reflectance (ATR) method is a common and convenient technique for solid samples.[10]

- Instrument Preparation: Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry.
- Background Spectrum: Record a background spectrum of the empty ATR crystal.
- Sample Application: Place a small amount of the solid **2-Bromo-6-methoxybenzoic acid** sample onto the ATR crystal.
- Pressure Application: Apply pressure to the sample using the instrument's pressure arm to ensure good contact with the crystal.
- Spectrum Acquisition: Acquire the IR spectrum. A sufficient number of scans should be co-added to achieve a good signal-to-noise ratio.
- Data Processing: The acquired spectrum is automatically ratioed against the background spectrum. Baseline correction may be applied if necessary.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure. For **2-Bromo-6-methoxybenzoic acid** (Molecular Weight: 231.04 g/mol), the mass spectrum will show a molecular ion peak and characteristic fragment ions.

Table 4: Predicted Key Fragments in the Mass Spectrum of **2-Bromo-6-methoxybenzoic acid**

© 2026 BenchChem. All rights reserved.

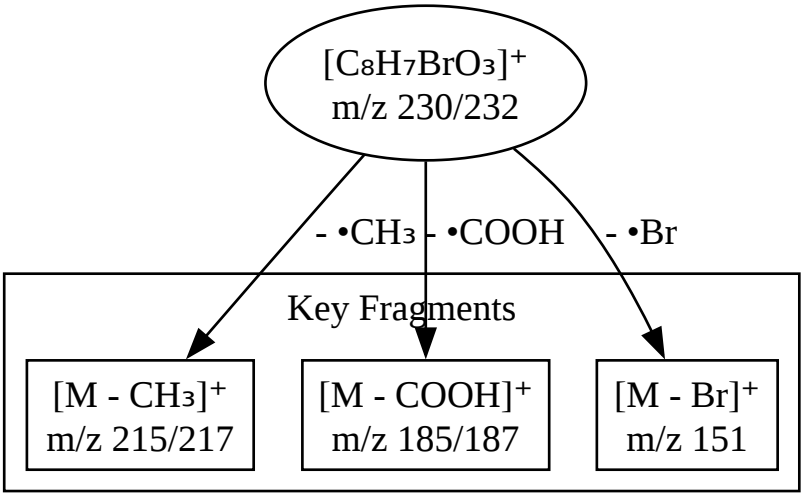
m/z	Ion Structure	Fragmentation Pathway
230/232	$[M]^+$	Molecular Ion (Isotopic pattern due to Br)
215/217	$[M - CH_3]^+$	Loss of a methyl radical from the methoxy group
185/187	$[M - COOH]^+$	Loss of the carboxylic acid group
151	$[M - Br]^+$	Loss of a bromine radical
107	$[M - Br - CO_2]^+$	Loss of bromine followed by decarboxylation

Note: The presence of bromine (with isotopes ^{79}Br and ^{81}Br in nearly a 1:1 ratio) will result in characteristic M and M+2 peaks for bromine-containing fragments.[11]

Interpretation and Rationale:

- Molecular Ion Peak (m/z 230/232): The molecular ion peak will appear as a pair of peaks of almost equal intensity, separated by 2 m/z units, which is a classic indicator of the presence of one bromine atom.
- Loss of Methyl Radical (m/z 215/217): A common fragmentation pathway for methoxy-substituted compounds is the loss of a methyl radical ($\bullet CH_3$).
- Loss of Carboxylic Acid Group (m/z 185/187): The loss of the entire carboxylic acid group as a radical ($\bullet COOH$) is a plausible fragmentation.[12]
- Loss of Bromine (m/z 151): Cleavage of the C-Br bond can lead to the loss of a bromine radical.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Experimental Protocol for Mass Spectrometry (EI-MS):

Electron Ionization (EI) is a standard method for the analysis of relatively small organic molecules.[7]

- Sample Introduction: The sample is introduced into the ion source, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: The sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- Detection: An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum.

Conclusion

The spectroscopic analysis of **2-Bromo-6-methoxybenzoic acid** provides a clear and definitive confirmation of its structure. The ^{1}H NMR spectrum reveals the distinct proton environments, the IR spectrum confirms the presence of key functional groups, and mass spectrometry establishes the molecular weight and characteristic fragmentation patterns. This

© 2026 BenchChem. All rights reserved.

guide provides the foundational data and interpretive logic for researchers to confidently identify and utilize this important chemical building block in their work.

References

- Doc Brown's Chemistry. (n.d.). The C-13 NMR spectrum of benzoic acid. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from [Link]
- Alachem Co., Ltd. (n.d.). 31786-45-5 | **2-bromo-6-methoxybenzoic acid**. Retrieved from [Link]
- Kolonko, K. (2021, March 24). Interpreting Aromatic NMR Signals. YouTube. Retrieved from [Link]
- Human Metabolome Database. (n.d.). 13C NMR Spectrum (1D, 500 MHz, D2O, predicted) (HMDB0029686). Retrieved from [Link]
- SpectraBase. (n.d.). 2-BENZYLOXY-6-BROMO-3-METHOXY-BENZOIC-ACID - Optional[13C NMR] - Chemical Shifts. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). 1H proton nmr spectrum of benzoic acid. Retrieved from [Link]
- Williamson, R. T., et al. (2023). Anomalous 1 H NMR chemical shift behavior of substituted benzoic acid esters. Magnetic Resonance in Chemistry, 61(4), 248-252. Retrieved from [Link]
- Proprep. (n.d.). Interpret the NMR spectrum of benzoic acid, focusing on the shifts caused by its functional groups. Retrieved from [Link]
- Chemguide. (n.d.). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Retrieved from [Link]
- Chemistry LibreTexts. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Knowbee Tutoring. (2015, February 19). Mass Spectrometry Fragmentation Part 1. YouTube. Retrieved from [Link]
- NIST. (n.d.). Benzoic acid, 2-bromo-. Retrieved from [Link]
- PhytoBank. (n.d.). 13C NMR Spectrum (PHY0064709). Retrieved from [Link]
- NIST. (n.d.). Benzoic acid, 2-bromo- IR Spectrum. Retrieved from [Link]
- Science Ready. (n.d.). Mass Spectrometry Fragmentation Patterns – HSC Chemistry. Retrieved from [Link]
- PubChem. (n.d.). 2-Bromo-5-methoxybenzoic acid. Retrieved from [Link]
- NIST. (n.d.). Benzoic acid, 2-methoxy-. Retrieved from [Link]
- ResearchGate. (n.d.). The patterns of fragmentation of (a) methoxybenzoic acid II and (b) vanillic acid. Retrieved from [Link]
- Kartal, Z., & Sentürk, S. (2005). FT-IR Spectroscopic Study of M(Benzoic Acid)2Ni(CN)4 Complexes (M=Ni, Cd, Co, Mn). Zeitschrift für Naturforschung A, 60(4), 285-288. Retrieved from [Link]
- PubChem. (n.d.). 2-Amino-6-methoxybenzoic Acid. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). infrared spectrum of benzoic acid. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. file.leyan.com [file.leyan.com]
- 2. file.leyan.com [file.leyan.com]

- 3. 1H proton nmr spectrum of benzoic acid C7H6O2 C6H5COOH low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 benzoic acid 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. 13C nmr spectrum of benzoic acid C7H6O2 C6H5COOH analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of benzoic acid C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 5. rsc.org [rsc.org]
- 6. PhytoBank: 13C NMR Spectrum (PHY0064709) [phytobank.ca]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. 2-Bromo-6-methoxybenzoic acid, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 9. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. m.youtube.com [m.youtube.com]
- 12. chem.libretexts.org [chem.libretexts.org]

- To cite this document: BenchChem. [A Technical Guide to the Spectral Analysis of 2-Bromo-6-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279118/docs#a-technical-guide-to-the-spectral-analysis-of-2-bromo-6-methoxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.